

# Introduction: Understanding (R)-Cyclohex-3-enecarboxylic Acid

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## Compound of Interest

Compound Name: (R)-Cyclohex-3-enecarboxylic acid

Cat. No.: B029437

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**(R)-Cyclohex-3-enecarboxylic acid** (CAS No: 5709-98-8) is a chiral organic compound that serves as a valuable building block in synthetic chemistry, particularly in the development of novel pharmaceutical agents.[1][2] Its structure, featuring a cyclohexene ring and a carboxylic acid functional group, provides a unique scaffold for creating complex molecules. As with any specialized chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling protocols for **(R)-Cyclohex-3-enecarboxylic acid**, grounded in established chemical safety principles and data from authoritative sources.

## Section 1: Hazard Identification and Classification

The primary and most immediate hazard associated with **(R)-Cyclohex-3-enecarboxylic acid** is its corrosive nature. Aggregated data from multiple suppliers and databases consistently classifies this compound under the Globally Harmonized System (GHS) as causing severe skin burns and eye damage.[3]

GHS Classification:

- Hazard Class: Skin Corrosion/Irritation, Category 1B[3]
- Hazard Statement: H314 - Causes severe skin burns and eye damage[3]

Some sources also indicate a potential for dermal toxicity, classifying it as Acute Toxicity, Dermal, Category 4, with the hazard statement H312 - Harmful in contact with skin.[4][5]

Signal Word: Danger[2][3]

The corrosive nature of this compound is inherent to its carboxylic acid functionality. While generally considered weak acids compared to mineral acids, concentrated organic acids can cause significant damage to biological tissues upon contact.[6]

## Physical and Chemical Properties Summary

A clear understanding of the compound's physical properties is essential for anticipating its behavior and implementing appropriate safety controls.

Property	Value	Source(s)
CAS Number	5709-98-8	[3][7][8]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>2</sub>	[3][7]
Molecular Weight	126.15 g/mol	[3]
Appearance	Colorless to light yellow oil/liquid	[1][7]
Boiling Point	90 °C @ 0.2 Torr; 130-133 °C @ 4 mmHg	[2]
Density	~1.126 g/cm <sup>3</sup> (Predicted)	[2]
Solubility	Insoluble in water; Soluble in methanol, chloroform	[2][9]
pKa	4.67 ± 0.20 (Predicted)	[2]

## Section 2: Toxicological Profile

A comprehensive toxicological profile for **(R)-Cyclohex-3-enecarboxylic acid** has not been thoroughly established.[10] No specific LD50 or LC50 data is readily available for this

compound. Therefore, a conservative approach to handling, based on its confirmed corrosive properties and data from analogous structures, is imperative.

- **Acute Effects:** The primary acute effect is severe irritation and chemical burns upon contact with skin, eyes, and mucous membranes.[3][4] Inhalation of vapors or mists may cause respiratory irritation.[10] Ingestion is likely to cause severe burns to the gastrointestinal tract.[11]
- **Chronic Effects:** Data on long-term exposure is not available.
- **Carcinogenicity and Mutagenicity:** There is no evidence to suggest that this compound is a carcinogen.[4][10] A study on the parent structure, cyclohexene, found it was not mutagenic in the Ames test, although its chlorination products did show mutagenic effects.[1] Specific mutagenicity data for **(R)-Cyclohex-3-enecarboxylic acid** is not available.

Given the data gaps, all routes of exposure (dermal, ocular, inhalation, ingestion) must be strictly avoided.

## Section 3: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling, incorporating both engineering controls and appropriate PPE, is crucial. The following protocols are designed to minimize exposure risk.

### Engineering Controls

- **Fume Hood:** All manipulations of **(R)-Cyclohex-3-enecarboxylic acid**, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood to prevent inhalation of vapors.
- **Safety Shower and Eyewash Station:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

### Personal Protective Equipment (PPE)

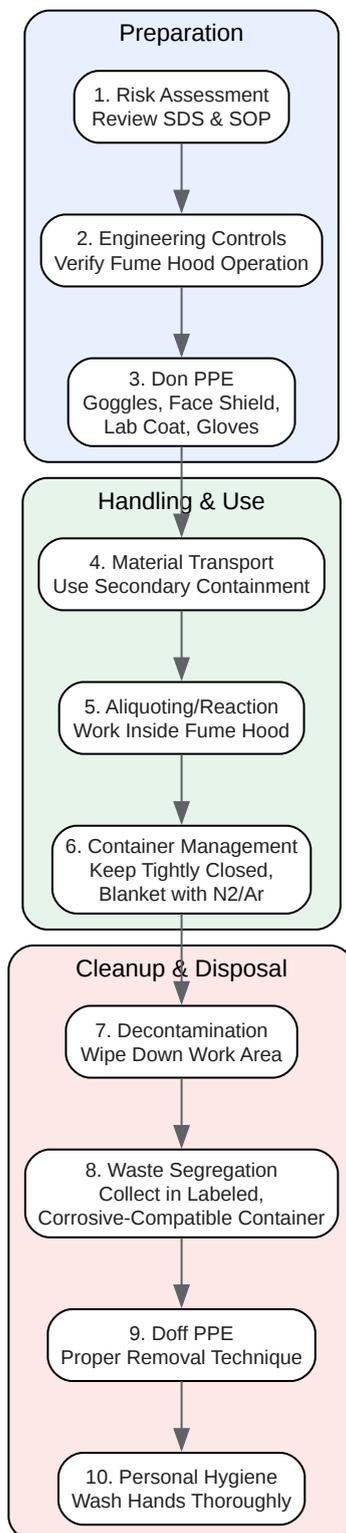
The selection of PPE is dictated by the compound's corrosive nature.

- Eye and Face Protection: Chemical splash goggles that meet EN166 (EU) or ANSI Z87.1 (US) standards are mandatory. Due to the severe corrosive potential, the use of a full-face shield in addition to goggles is strongly recommended, especially when handling larger quantities or when there is a risk of splashing.[11]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are required. Nitrile gloves provide adequate protection for incidental contact with many weak organic acids; however, they should be removed and discarded immediately upon contamination.[12] For prolonged handling or immersion, gloves made of more resistant materials like butyl rubber should be considered. Always inspect gloves for tears or holes before use.
  - Lab Coat: A chemical-resistant lab coat or apron must be worn. Ensure it is fully buttoned.
- Respiratory Protection: If working outside of a fume hood (not recommended) or in a situation where ventilation is insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate acid gas cartridge is necessary.[11]

## Workflow for Safe Handling

The following diagram outlines the critical steps for safely managing **(R)-Cyclohex-3-enecarboxylic acid** in a research environment.

## Safe Handling Workflow for (R)-Cyclohex-3-enecarboxylic Acid



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